

An In-depth Technical Guide to 3-Bromo-2,6-dimethoxybenzoic acid

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Compound of Interest

Compound Name: 3-Bromo-2,6-dimethoxybenzoic acid

Cat. No.: B1272914

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This technical guide provides a comprehensive overview of **3-Bromo-2,6-dimethoxybenzoic acid**, a chemical compound relevant to researchers, scientists, and professionals in drug development. The guide details its chemical properties, synthesis protocols, and key identifiers.

Physicochemical Properties

3-Bromo-2,6-dimethoxybenzoic acid is a synthetic chemical used in various research applications.^[1] Its key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H9BrO4	[1] [2] [3] [4]
Molecular Weight	261.07 g/mol	[1] [2] [3]
CAS Number	73219-89-3	[1] [2] [3] [4]
IUPAC Name	3-bromo-2,6-dimethoxybenzoic acid	[2] [4]
SMILES	<chem>COc1cc(C(=O)O)cc(Br)cc1=O</chem>	[1] [4]
Melting Point	142 °C	[1]
Appearance	White or baby pink crystallization	[5]

Experimental Protocols

Synthesis of 3-Bromo-2,6-dimethoxybenzoic acid

A common method for the synthesis of **3-Bromo-2,6-dimethoxybenzoic acid** involves the bromination of 2,6-dimethoxybenzoic acid. The following protocol is based on the production process described in patent CN104058956A.[\[5\]](#)

Materials:

- 2,6-dimethoxybenzoic acid
- Dioxane
- Bromine
- Trichloromethane
- Reaction flask

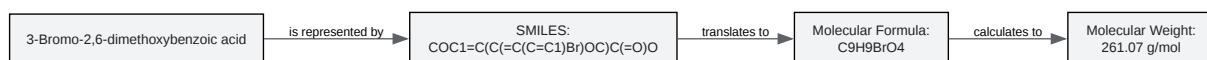
Procedure:

- In a reaction flask, add 72.5g of 2,6-dimethoxybenzoic acid to 550ml of dioxane.
- While continuously stirring the mixture, prepare a solution of 15ml of bromine in 90ml of trichloromethane.
- Drip the bromine solution into the reaction flask.
- Continue stirring the mixture for 2.0 hours.
- After the reaction is complete, reclaim the solvent.
- A solid will separate out, which is the crude **3-Bromo-2,6-dimethoxybenzoic acid**.^[5]

This process is noted for its simplicity, use of readily available raw materials, and high purity of the final product.^[5]

Logical Relationships

The following diagram illustrates the relationship between the compound's name, its structural representation (SMILES), its elemental composition (molecular formula), and its resulting molecular weight.



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Chemical Identity and Properties Relationship

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References

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